

# Technical Masterfile: 3-Chloro-1,2,4-triazin-5-amine

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 3-Chloro-1,2,4-triazin-5-amine

Cat. No.: B11924188

[Get Quote](#)

CAS Number: 57857-38-2 Molecular Formula: C

H

CIN

Molecular Weight: 130.54 g/mol [\[1\]](#)[\[2\]](#)

## Executive Technical Summary

**3-Chloro-1,2,4-triazin-5-amine** is a bifunctional electrophile/nucleophile hybrid. Its value in medicinal chemistry stems from the orthogonal reactivity of its substituents:

- The C3-Chlorine (Electrophile): Highly activated for Nucleophilic Aromatic Substitution ( ) due to the electron-withdrawing nature of the adjacent N2 and N4 atoms.
- The C5-Amine (Nucleophile/Donor): Provides a handle for hydrogen bonding or further derivatization, while also modulating the electron density of the ring.

This molecule serves as a "linchpin" intermediate. It allows researchers to sequentially construct complex fused heterocycles (e.g., imidazo[1,2-b][1,2,4]triazines) or asymmetric bi-aryl

systems found in oncology and neurodegenerative therapeutic candidates.

## Physicochemical Core & Identification

Accurate characterization is the first line of defense against synthetic failure. The 1,2,4-triazine core is electron-deficient, making the compound sensitive to hydrolysis under strongly acidic or basic conditions.

**Table 1: Critical Physicochemical Properties**

Property	Value / Description	Technical Note
Appearance	Off-white to pale yellow solid	Color deepens upon oxidation/air exposure.
Melting Point	178–182 °C (Decomposes)	Sharp melting point indicates high purity; broad range suggests hydrolysis products.
Solubility	DMSO, DMF, MeOH (Moderate)	Poor solubility in non-polar solvents (Hexane, EtO).
pKa (Conjugate Acid)	~2.5 (Estimated)	The ring nitrogens are weakly basic due to electron delocalization.
Storage	2–8°C, Inert Atmosphere	Hygroscopic. Store under Argon/Nitrogen to prevent hydrolysis of C3-Cl.

## Synthesis & Production Architecture

The synthesis of **3-chloro-1,2,4-triazin-5-amine** relies on regioselective nucleophilic aromatic substitution. The starting material, 3,5-dichloro-1,2,4-triazine, possesses two electrophilic sites.

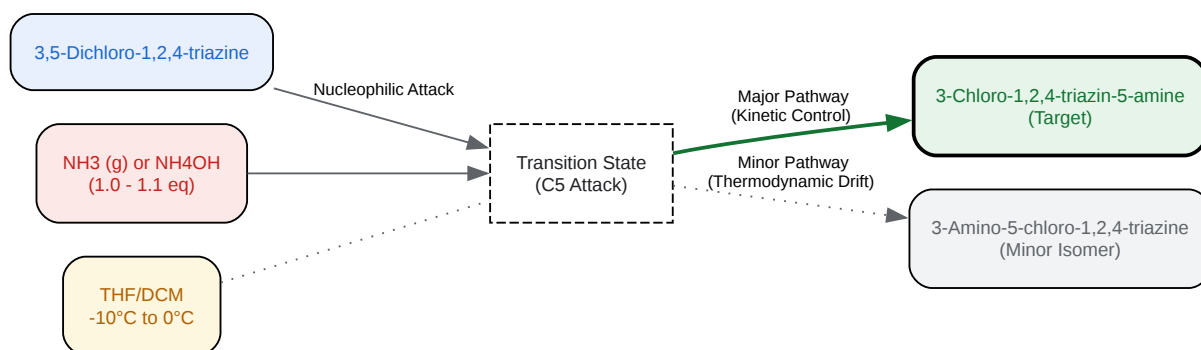
### The Regioselectivity Paradox

In 3,5-dichloro-1,2,4-triazine:

- C5 Position: More reactive towards nucleophiles (like ammonia) due to the para-like conjugation with N2 and the inductive effect of N4.
- C3 Position: Sterically shielded by N2 and N4, though still reactive.

To obtain the 5-amino-3-chloro isomer (Target), the reaction must be controlled kinetically to favor attack at C5, leaving the C3-chlorine intact for later use.

## Diagram 1: Regioselective Synthesis Pathway



[Click to download full resolution via product page](#)

Caption: Kinetic control at low temperature favors C5 amination, preserving the C3-Cl warhead.

## Detailed Experimental Protocol (Lab Scale)

Objective: Synthesis of **3-chloro-1,2,4-triazin-5-amine** from 3,5-dichloro-1,2,4-triazine.

- Preparation: In a flame-dried 250 mL round-bottom flask, dissolve 3,5-dichloro-1,2,4-triazine (1.50 g, 10 mmol) in anhydrous THF (30 mL).
- Cooling: Cool the solution to -10°C using an ice/acetone bath. Stirring must be vigorous.
- Ammonia Addition: Slowly bubble anhydrous ammonia gas into the solution for 15 minutes, or add a solution of 0.5 M ammonia in dioxane (20 mL, 10 mmol) dropwise over 30 minutes.

- Critical Checkpoint: Do not use excess ammonia or allow temperature to rise, or double-amination (yielding 3,5-diamino-1,2,4-triazine) will occur.
- Reaction Monitoring: Monitor by TLC (50% EtOAc/Hexane). The starting material (high R<sub>f</sub>) should disappear, replaced by the mono-amino product (mid R<sub>f</sub>).
- Workup:
  - Filter off the precipitated ammonium chloride (NH<sub>4</sub>Cl) salt.
  - Concentrate the filtrate under reduced pressure at <30°C (heat sensitive).
- Purification: Recrystallize from cold Isopropanol or purify via flash column chromatography (DCM: 5% MeOH/DCM).

## Reactivity Profile & Applications

The utility of CAS 57857-38-2 lies in its ability to undergo sequential functionalization.

### Primary Reactivity: C3 Displacement

The Chlorine at C3 is an excellent leaving group.<sup>[3]</sup> It reacts with:

- Hydrazines: To form hydrazinyl-triazines (precursors for fused bicyclic systems like 1,2,4-triazolo[4,3-b][1,2,4]triazines).
- Amines: To form 3,5-diamino-1,2,4-triazines (Lamotrigine analogs).
- Alkoxides: To form alkoxy-amino-triazines.

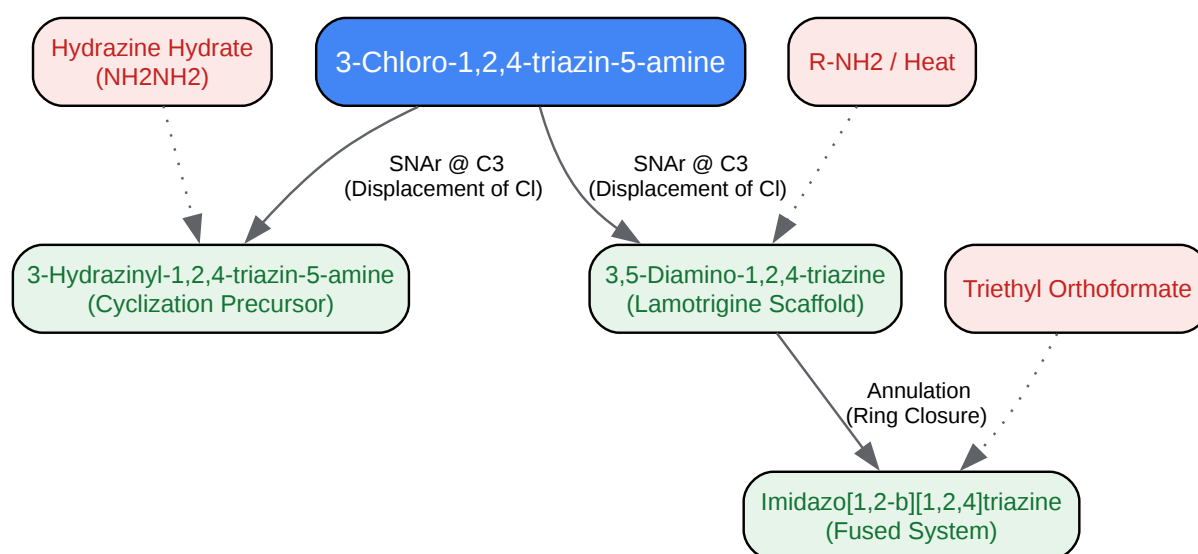
### Secondary Reactivity: C5 Amine Modification

While less nucleophilic than a standard aniline, the C5-NH

can participate in:

- Acylation: With acid chlorides to form amides.
- Annulation: Condensation with 1,3-electrophiles to close a second ring.

## Diagram 2: Functionalization Logic Flow



[Click to download full resolution via product page](#)

Caption: The C3-Cl is the primary "warhead" for diversification, enabling access to fused bicyclic drugs.

## Safety & Handling (HSE)

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Decomposition: Emits toxic fumes of Hydrogen Chloride (HCl) and Nitrogen Oxides (NO<sub>x</sub>) upon thermal decomposition.
- Protocol Safety: When performing the

reaction with amines, ensure venting is adequate as pressure may build up in sealed vessels.

## References

- PubChem.**3-Chloro-1,2,4-triazin-5-amine** (Compound CID 20555313). National Library of Medicine. [[Link](#)]
- Pískala, A., et al.Reaction of 3,5,6-trichloro-1,2,4-triazine with simple nucleophiles.[4] Collection of Czechoslovak Chemical Communications.[4] (Foundational reactivity logic for 1,2,4-triazines). [[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [001chemical.com](https://www.001chemical.com) [[001chemical.com](https://www.001chemical.com)]
- 2. **3-Chloro-1,2,4-triazin-5-amine** - CAS:57857-38-2 - Sunway Pharm Ltd [[3wpharm.com](https://www.3wpharm.com)]
- 3. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 4. [semanticscholar.org](https://www.semanticscholar.org) [[semanticscholar.org](https://www.semanticscholar.org)]
- To cite this document: BenchChem. [Technical Masterfile: **3-Chloro-1,2,4-triazin-5-amine**]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11924188/docs#technical-masterfile-3-chloro-1-2-4-triazin-5-amine>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)